

Spectroscopic Comparison Guide: 2-(2-Chloro-6-fluorophenoxy)acetic Acid Isomers

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Compound of Interest

Compound Name: 2-(2-Chloro-6-fluorophenoxy)acetic acid

Cat. No.: B13269791

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Target Molecule: **2-(2-Chloro-6-fluorophenoxy)acetic acid** CAS Number: 1551646-10-6

Molecular Formula:

Molecular Weight: 204.58 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary & Structural Context[\[3\]](#)[\[4\]](#)

The synthesis of **2-(2-Chloro-6-fluorophenoxy)acetic acid** typically involves the O-alkylation of 2-chloro-6-fluorophenol with chloroacetic acid.[\[1\]](#) A common challenge in this workflow is the presence of regioisomers originating from impure starting phenols or side-reactions.[\[1\]](#)

The two most critical isomers to distinguish are:

- The Target (2,6-Isomer): Substituents at positions 2 (Cl) and 6 (F). The ring protons are crowded in the 3, 4, and 5 positions.[\[1\]](#)
- The Impurity (2,4-Isomer): Substituents at positions 2 (Cl) and 4 (F). This is the most common byproduct if the starting phenol synthesis involved non-selective halogenation.[\[1\]](#)

Structural Visualization

- 2,6-Isomer: 1,2,3-trisubstituted benzene pattern (chemically: 1-alkoxy-2-chloro-6-fluoro).[\[1\]](#)
- 2,4-Isomer: 1,2,4-trisubstituted benzene pattern (chemically: 1-alkoxy-2-chloro-4-fluoro).[\[1\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy[\[5\]](#)

NMR is the definitive method for distinguishing these isomers due to the distinct coupling patterns introduced by the Fluorine-19 nucleus (

, spin 1/2).

Proton NMR (¹H-NMR)[\[1\]](#)

The aliphatic region (

) is similar for all isomers (singlet at

4.6–4.8 ppm).[\[1\]](#) The differentiation lies entirely in the aromatic region (

6.9–7.4 ppm).

Comparative Analysis Table

Feature	Target: 2-(2-Chloro-6-fluorophenoxy)acetic acid	Isomer: 2-(2-Chloro-4-fluorophenoxy)acetic acid
Symmetry	Asymmetric (Cl F), but protons are contiguous (H3, H4, H5). [1]	Asymmetric, protons are separated (H3, H5, H6).
H-F Coupling ()	H5 (Ortho to F): Large coupling (~8–10 Hz).H4 (Meta to F): Medium coupling (~5–6 Hz).H3 (Para to F): Small/Negligible coupling.	H3 (Ortho to F): Large coupling (~8–10 Hz).H5 (Ortho to F): Large coupling (~8–10 Hz).H6 (Meta to F): Medium coupling (~5–6 Hz).
Splitting Pattern	Multiplet System (ABCX):The signals often appear as a complex multiplet due to overlapping and .	Distinct Patterns:H3 usually appears as a distinct dd (doublet of doublets) with a large .
Chemical Shift	Protons are shielded by the electron-rich oxygen but deshielded by ortho-halogens. [1]	H3 is flanked by Cl and F, shifting it significantly. [1]

Key Diagnostic Signal

In the 2,6-isomer, the proton at position 5 (ortho to Fluorine) exhibits a characteristic doublet of doublets (dd) or multiplet driven by a large

(~9 Hz) and a

(~8 Hz) with H4.

In the 2,4-isomer, you will observe two protons with large ortho-fluorine coupling (H3 and H5), whereas the 2,6-isomer has only one proton (H5) ortho to the fluorine.[\[1\]](#)

Fluorine NMR (¹⁹F-NMR)

¹⁹F-NMR provides the cleanest separation.^[1]

- 2,6-Isomer: The fluorine is flanked by the ether oxygen (position 1) and a proton (position 5). The chemical shift is typically

-125 to -130 ppm.^[1]

- 2,4-Isomer: The fluorine is flanked by two protons (positions 3 and 5).^[1] The chemical shift is typically upfield relative to the 2,6-isomer, often

-115 to -120 ppm.^[1]

Infrared (IR) Spectroscopy^{[5][6][7][8][9]}

While less specific than NMR, IR provides rapid confirmation of the substitution pattern via Out-of-Plane (OOP) bending vibrations in the fingerprint region (600–900 cm

).^[1]

Comparison of Fingerprint Regions^{[1][10]}

Vibration Mode	2,6-Isomer (1,2,3-Trisubstituted)	2,4-Isomer (1,2,4-Trisubstituted)
C-H OOP Bending	700–750 cm	800–860 cm
	(Strong)Characteristic of 3 adjacent hydrogens.	(Strong)Characteristic of isolated H and 2 adjacent H.
C-F Stretch	1200–1250 cm	1180–1220 cm
	Strong band, shifts slightly based on ortho-Cl.	Distinct shift due to para-position relative to oxygen. ^[1]
C=O Stretch	~1710–1730 cm	~1710–1730 cm
	(Identical for both)	(Identical for both)

Protocol Tip: Use ATR-FTIR on the solid powder.^[1] The 2,6-isomer will show a dominant peak near 740 cm

(indicative of the 1,2,3-substitution pattern), whereas the 2,4-isomer will lack this and show bands near 820 cm

and 870 cm

.^[1]

Mass Spectrometry (MS)

Both isomers share the same molecular ion (

204/206) and chlorine isotope pattern (3:1 ratio). However, fragmentation pathways differ slightly due to the "Ortho Effect."^[1]

- Ionization: ESI (Negative Mode) is preferred for carboxylic acids

- Fragmentation (MS/MS):

- Common Fragment: Loss of

(

159).

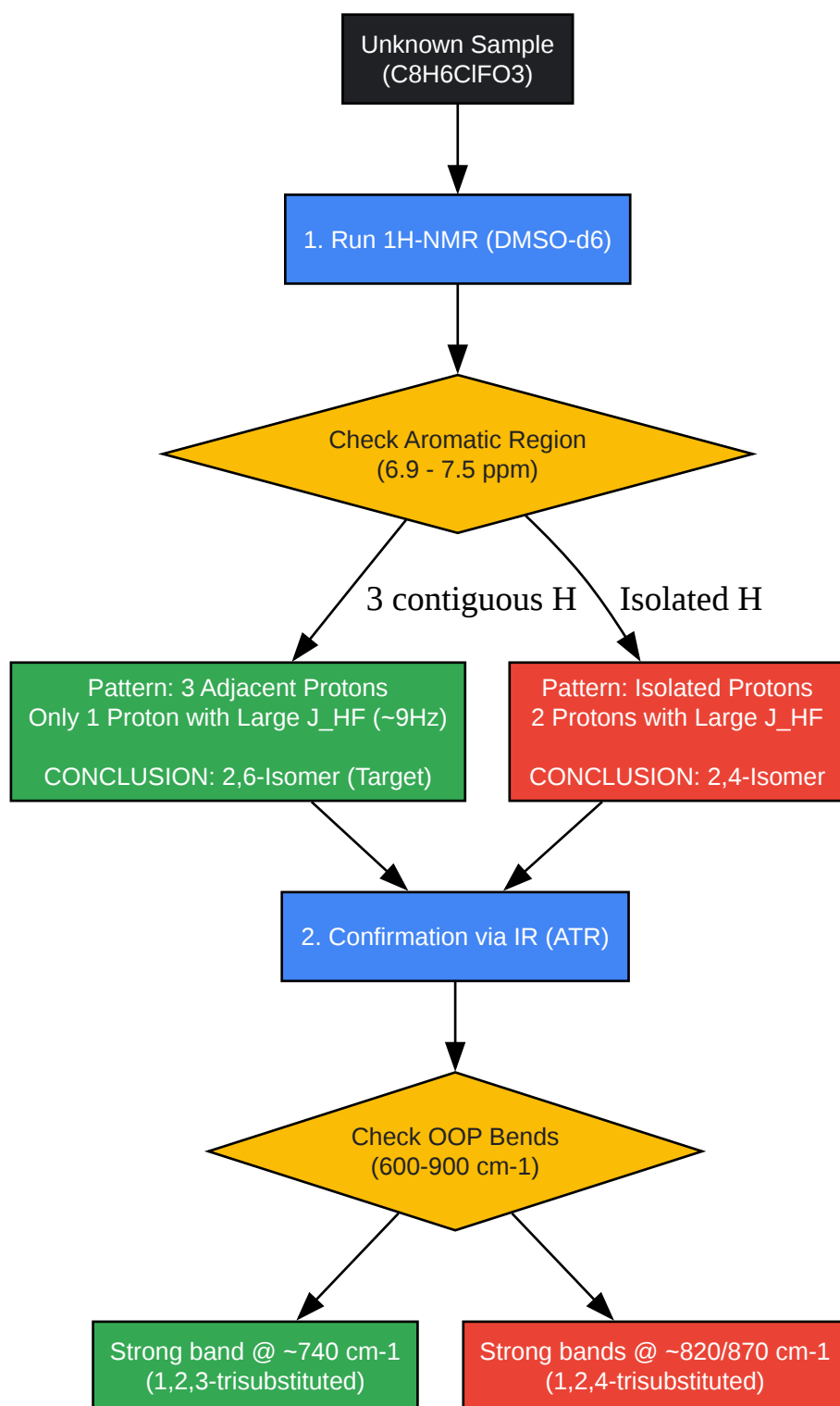
- 2,6-Isomer Specifics: The proximity of the ether oxygen to both halogens can facilitate specific rearrangement ions involving halogen loss (M-Cl or M-F) which are sterically hindered in the 2,4-isomer.^[1]

- Diagnostic Ratio: The ratio of the phenoxide ion (

145/147) to the parent ion is often higher in the 2,6-isomer due to the steric strain of the bulky ortho-substituents weakening the ether bond.^[1]

Decision Tree for Isomer Identification

The following diagram outlines the logical workflow for confirming the identity of the **2-(2-Chloro-6-fluorophenoxy)acetic acid** isomer.



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Caption: Logical workflow for distinguishing the target 2,6-isomer from the common 2,4-impurity using NMR and IR markers.

Experimental Protocols

Protocol A: NMR Sample Preparation

- Solvent: Dissolve 10 mg of the sample in 0.6 mL of DMSO-d₆. (Chloroform-d is acceptable, but DMSO prevents dimerization of the carboxylic acid, sharpening the signals).^[1]
- Reference: Use TMS (0.00 ppm) or residual DMSO pentet (2.50 ppm).
- Acquisition:
 - : 16 scans minimum.^[1] Spectral width -2 to 14 ppm.^[1]
 - : Run uncoupled first, then proton-coupled if detailed
-value analysis is required.

Protocol B: HPLC Purity Check

To quantify the ratio of isomers (e.g., 98% 2,6-isomer vs 2% 2,4-isomer):

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 150 x 4.6 mm, 3.5 µm).
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.^[1]
 - B: Acetonitrile.^[1]
- Gradient: 10% B to 90% B over 20 minutes.
- Detection: UV at 270 nm (The halogenated ring absorbs strongly here).
- Elution Order: The more polar 2,4-isomer typically elutes before the sterically crowded 2,6-isomer, though this must be validated with standards.^[1]

References

- National Institute of Standards and Technology (NIST). Infrared Spectra of Chlorinated Phenoxyacetic Acids. NIST Chemistry WebBook, SRD 69. Available at: [\[Link\]](#)

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. Spectrometric Identification of Organic Compounds.[1] 7th Edition.[1] John Wiley & Sons.[1] (Authoritative text for coupling constant rules).

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Sources

- 1. US4237305A - Substituted phenylacetic acid compounds and process for preparation thereof - Google Patents [patents.google.com]
- 2. CAS 1551646-10-6 | Sigma-Aldrich [sigmaaldrich.com]
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